

Demanyl Phosphate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Demanyl phosphate

Cat. No.: B113865

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This guide provides an in-depth exploration of **demanyl phosphate**, a human metabolite of significant interest in the fields of biochemistry, neuroscience, and drug development. With full editorial control, this document is structured to deliver a comprehensive understanding of its core biochemistry, analytical methodologies, and potential clinical relevance, grounded in scientific integrity and supported by authoritative references.

Part 1: The Biochemical Landscape of Demanyl Phosphate

Chemical Identity and Physicochemical Properties

Demanyl phosphate, chemically known as 2-(dimethylamino)ethyl dihydrogen phosphate, is an organic phosphate ester. It is recognized as a human metabolite and has been identified in various organisms^[1]. Its structure features a phosphate group attached to a dimethylamino ethanol moiety, making it a key intermediate in phospholipid metabolism.

A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C4H12NO4P	[1][2]
Molecular Weight	169.12 g/mol	[1][2]
IUPAC Name	2-(dimethylamino)ethyl dihydrogen phosphate	[1]
CAS Number	6909-62-2	[1]
Synonyms	Demanyl phosphate, Phosphodimethylethanolamine, N,N-dimethylethanolamine phosphate	[1]

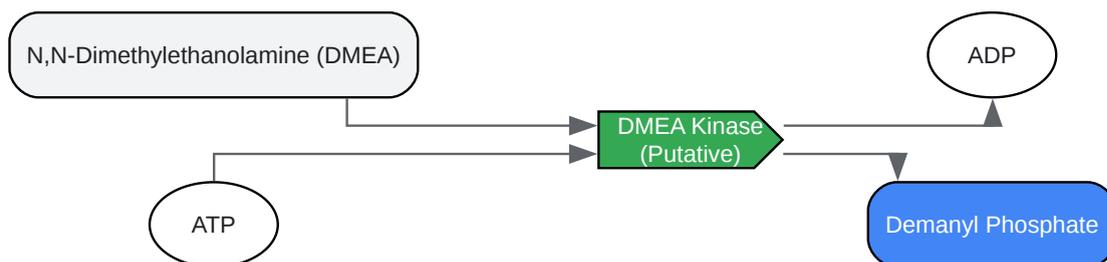
Biosynthesis and Metabolic Integration

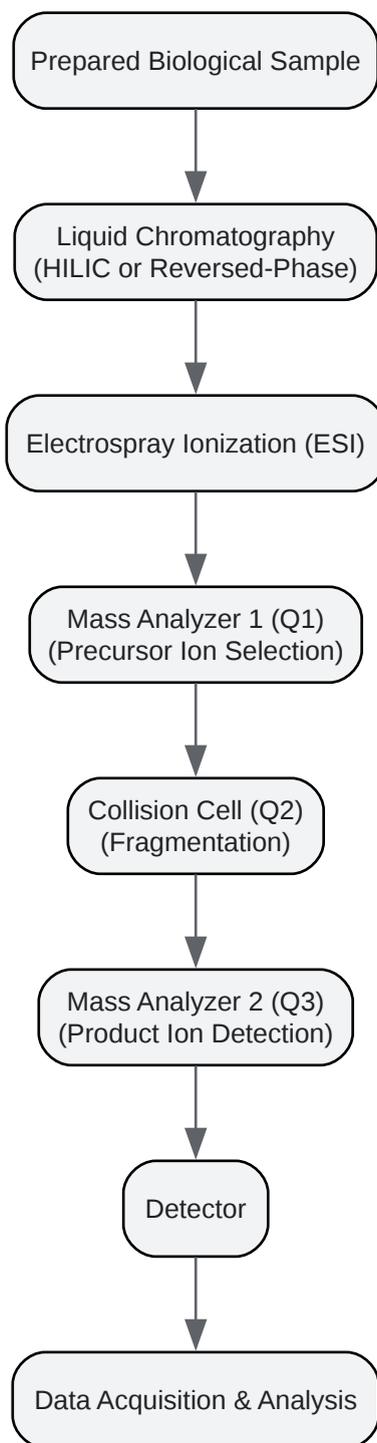
While the precise enzymatic steps for **demanyl phosphate** synthesis in humans are not definitively established in the literature, its structural similarity to key intermediates in the Kennedy pathway (also known as the CDP-choline pathway) strongly suggests its origin within this metabolic route. The Kennedy pathway is the primary mechanism for the de novo synthesis of phosphatidylcholine (PC), a major component of eukaryotic cell membranes[3].

Proposed Biosynthetic Pathway:

The biosynthesis of **demanyl phosphate** is likely initiated by the phosphorylation of N,N-dimethylethanolamine (DMEA) by a specific kinase, analogous to the action of choline kinase on choline[3][4]. This proposed pathway is depicted in the following diagram:

Proposed enzymatic synthesis of demanyl phosphate.





Workflow for LC-MS/MS analysis of demanyl phosphate.

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Sources

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